

Methyl 4-Bromocrotonate: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 4-bromocrotonate

Cat. No.: B106362

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Methyl 4-bromocrotonate is a valuable synthetic intermediate in organic chemistry, particularly in the synthesis of pharmaceutical compounds, including irreversible inhibitors of EGFR and HER-2 tyrosine kinases for potential antitumor applications. However, its utility is matched by its significant hazardous properties, necessitating stringent safety protocols and handling procedures. This technical guide provides an in-depth overview of the safety and handling of **methyl 4-bromocrotonate** to ensure the well-being of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Methyl 4-bromocrotonate is a combustible, corrosive liquid that is a lachrymator, meaning it can cause tearing.^{[1][2]} It is recognized as a hazardous substance and requires careful handling in a controlled laboratory environment.

Property	Value	Reference
Chemical Formula	C ₅ H ₇ BrO ₂	[3]
Molecular Weight	179.01 g/mol	[3]
Appearance	Clear to yellow or colorless to brown liquid	[4][5]
Boiling Point	83 - 85 °C / 181.4 - 185 °F	[4]
Flash Point	91 °C / 195.8 °F	[4]
Density	1.522 g/mL at 25 °C	[6]
Solubility	Soluble in organic solvents such as dichloromethane, chloroform, and ethanol.	[7]
Stability	Stable under recommended storage conditions. May decompose when exposed to light or heat.	[7][8]
Synonyms	Methyl 4-bromo-2-butenate, 4-Bromo-2-butenic acid methyl ester, Methyl gamma-bromocrotonate	[2][9]

Hazard Identification and Classification

Methyl 4-bromocrotonate is classified as a hazardous chemical. The primary hazards are its corrosive nature, causing severe skin burns and eye damage, and its potential to cause respiratory irritation.[8] It is also harmful if swallowed or in contact with the skin and is a combustible liquid.[2]

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage[5]
- H318: Causes serious eye damage[3]

- H335: May cause respiratory irritation[3]
- H227: Combustible liquid[5]

Signal Word: Danger[4]

Toxicity Data

While the toxicological properties of **methyl 4-bromocrotonate** have not been fully investigated, Acute Toxicity Estimates (ATE) are available.[8] It is important to note that no specific occupational exposure limits (PEL, TLV) have been established for this compound.

Exposure Route	Acute Toxicity Estimate (ATE)
Oral	300 - 2000 mg/kg (Category 4)
Dermal	1000 - 2000 mg/kg (Category 4)
Inhalation (Vapor)	10 - 20 mg/l (Category 4)

Safe Handling and Storage

Proper handling and storage procedures are critical to minimize the risks associated with **methyl 4-bromocrotonate**.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4]
- Avoid all personal contact, including inhalation of vapors or mists.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles or a face shield, and a lab coat.[3]
- Keep away from heat, sparks, open flames, and other ignition sources.[4]
- Do not eat, drink, or smoke when using this product.[4]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a cool, dry, and well-ventilated area.[3]
- Keep containers tightly closed.[3]
- Refrigerated storage (2-8°C) is recommended to maintain product quality.[4][6]
- Store away from incompatible materials such as acids, bases, reducing agents, and strong oxidizing agents.[8]
- Use polyethylene or polypropylene containers for storage.[1]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when working with **methyl 4-bromocrotonate**.

PPE	Specification
Eye/Face Protection	Safety goggles or a face shield (European standard - EN 166).
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves before use.
Skin and Body Protection	Lab coat, long pants, and closed-toe shoes. Wear appropriate protective gloves and clothing to prevent skin exposure.
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving **methyl 4-bromocrotonate**.

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes. Remove and wash contaminated clothing before reuse. Seek immediate medical attention.[\[8\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Clean mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[3\]](#)

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use CO₂, dry chemical, dry sand, or alcohol-resistant foam.[\[8\]](#) Water mist may be used to cool closed containers.[\[8\]](#)
- Specific Hazards: Thermal decomposition can release irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen bromide.[\[8\]](#) Containers may explode when heated.[\[8\]](#)
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[8\]](#)

Spill Response:

- Minor Spills:
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Absorb the spill with inert material (e.g., sand, vermiculite).
 - Collect the absorbed material into a suitable, closed container for disposal.
 - Clean the spill area with soap and water.

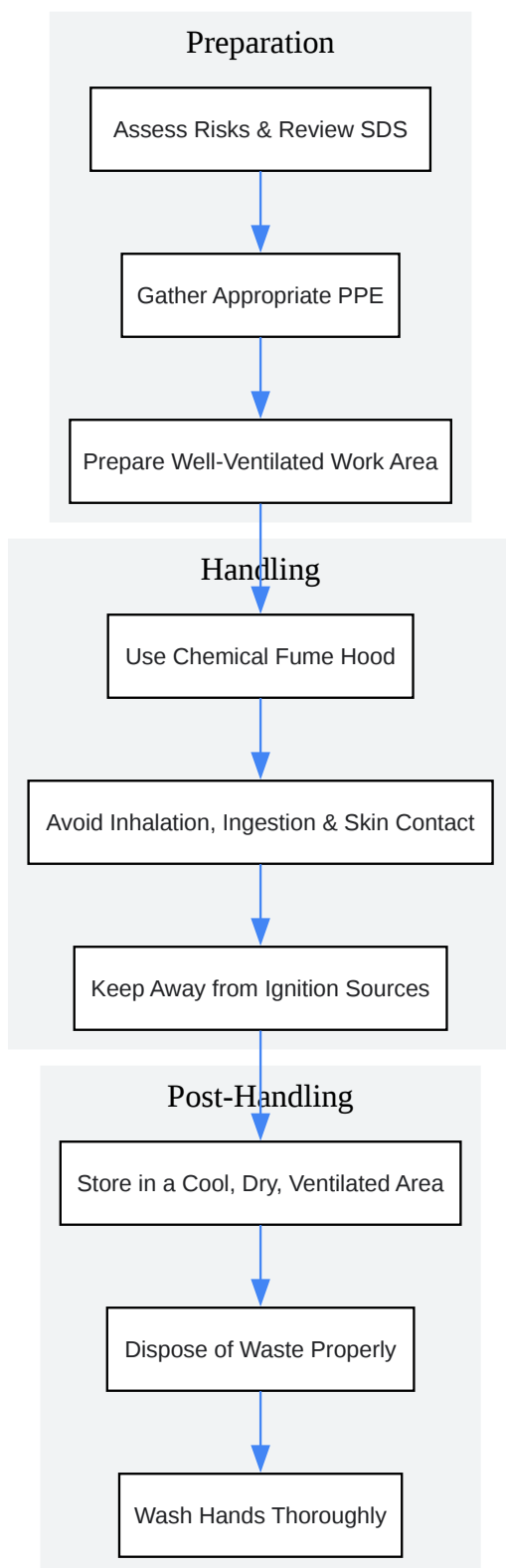
- Major Spills:
 - Evacuate personnel to a safe area.
 - Keep people away from and upwind of the spill.
 - Remove all sources of ignition.
 - Prevent the spill from entering drains or waterways.
 - Contact emergency services and the appropriate environmental health and safety office.

Disposal Considerations

Dispose of **methyl 4-bromocrotonate** and contaminated materials in accordance with local, state, and federal regulations. This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.^[3] Do not empty into drains.^[8]

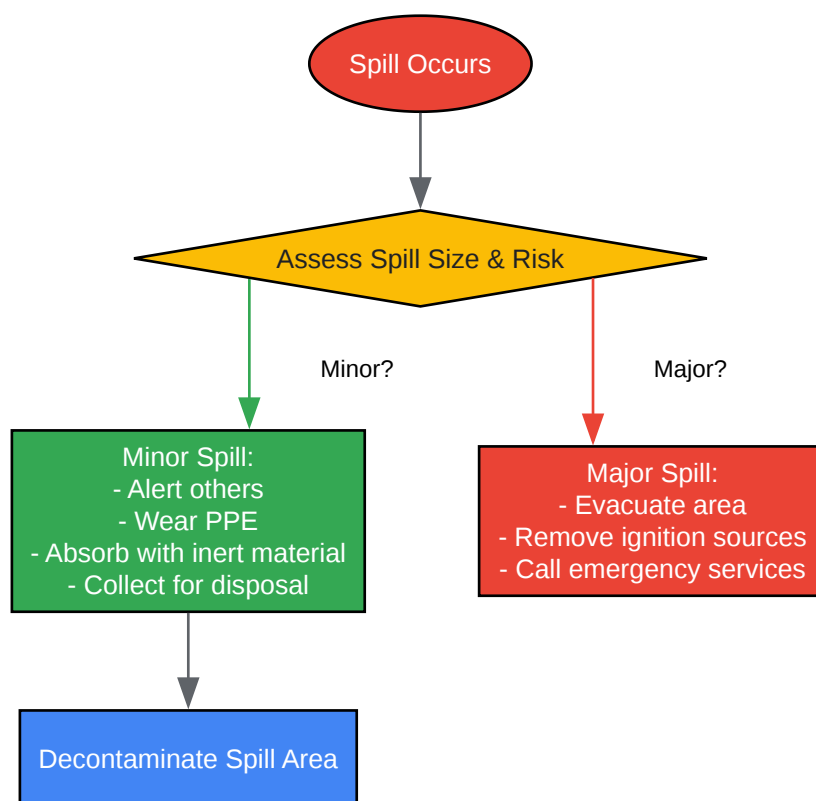
Visual Guides

To further aid in the safe handling of **methyl 4-bromocrotonate**, the following diagrams illustrate key safety workflows and the chemical's structure.



[Click to download full resolution via product page](#)

Caption: General workflow for safely handling **methyl 4-bromocrotonate**.



[Click to download full resolution via product page](#)

Caption: Decision-making flowchart for responding to a **methyl 4-bromocrotonate** spill.

Caption: Chemical structure of **methyl 4-bromocrotonate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. Methyl 4-Bromocrotonate | 1117-71-1 | TCI AMERICA [tcichemicals.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. fishersci.es [fishersci.es]

- 5. Methyl 4-bromocrotonate, tech. 85% 10 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 6. Methyl 4-bromocrotonate 85 , technical grade 1117-71-1 [sigmaaldrich.com]
- 7. Methyl 4-bromocrotonate | 1117-71-1 [amp.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- 9. youtube.com [youtube.com]
- To cite this document: BenchChem. [Methyl 4-Bromocrotonate: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b106362#methyl-4-bromocrotonate-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com